

# Fmoc-D-Isoleucine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Fmoc-D-Isoleucine*

Cat. No.: *B557662*

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An In-depth Examination of a Key Building Block in Peptide Synthesis and Drug Discovery

**Fmoc-D-Isoleucine** is a pivotal amino acid derivative extensively utilized by researchers, scientists, and drug development professionals. Its unique structural characteristics, particularly the presence of the fluorenylmethoxycarbonyl (Fmoc) protecting group on the D-enantiomer of isoleucine, make it an indispensable component in the solid-phase peptide synthesis (SPPS) of novel therapeutic peptides and complex organic molecules. This guide provides a comprehensive overview of its chemical identity, properties, and critical applications, with a focus on detailed experimental protocols and mechanistic pathways.

## Core Identification and Physicochemical Properties

The fundamental identifiers for **Fmoc-D-Isoleucine** are its CAS and MDL numbers, which are crucial for accurate procurement and regulatory compliance. Its physicochemical properties are summarized in the table below, providing essential data for experimental design and execution.

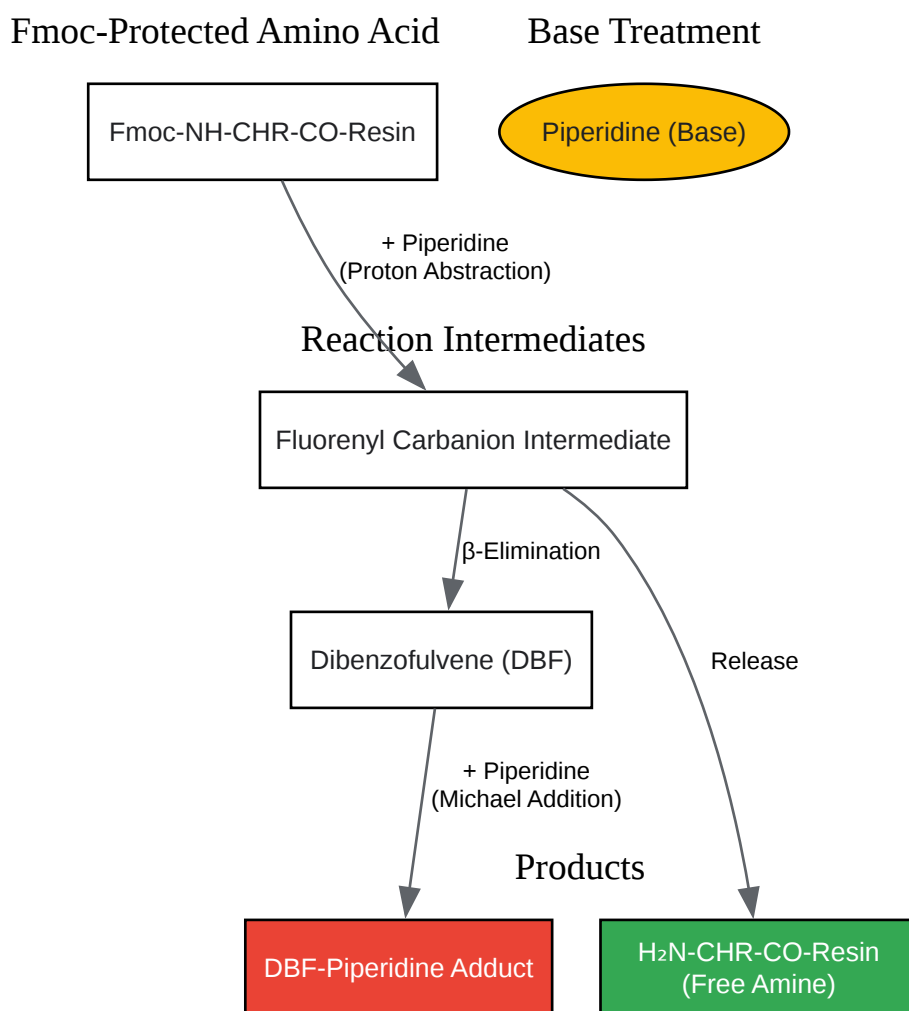
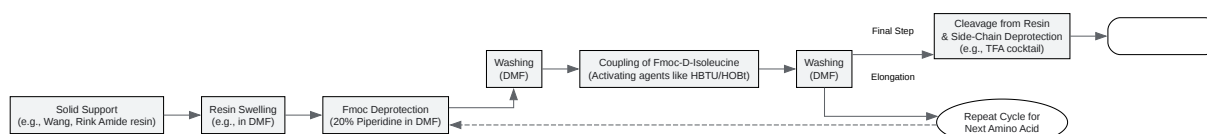
Property	Value	Reference(s)
CAS Number	143688-83-9	[1][2][3]
MDL Number	MFCD00080291	[4]
Molecular Formula	C <sub>21</sub> H <sub>23</sub> NO <sub>4</sub>	[1][4]
Molecular Weight	353.41 g/mol	[1][3]
Appearance	White to off-white powder	[4]
Purity	≥95% to >98.5% (depending on the supplier)	[1][4]
Melting Point	149-152 °C	[2]
Solubility	Soluble in DMF, DMSO, NMP, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1]
Storage Conditions	0 - 8 °C, Sealed in dry conditions	[4]

## The Role of Fmoc-D-Isoleucine in Solid-Phase Peptide Synthesis (SPPS)

**Fmoc-D-Isoleucine** is a cornerstone of the Fmoc/tBu (tert-butyl) strategy in SPPS, a methodology favored for its mild reaction conditions.[1][5] The incorporation of the D-amino acid is particularly significant in drug development for several reasons:

- **Enhanced Proteolytic Resistance:** Peptides containing D-amino acids exhibit increased stability against enzymatic degradation in biological systems, leading to a longer half-life.[1]
- **Modulation of Secondary Structures:** The presence of a D-amino acid can induce specific turns or disrupt helical structures, allowing for the precise design of peptide conformations to improve receptor binding and selectivity.[1]
- **Improved Bioavailability:** The enhanced stability of peptides with D-amino acids often translates to better pharmacokinetic profiles.[1]

The general workflow of incorporating **Fmoc-D-Isoleucine** into a growing peptide chain on a solid support is depicted in the following diagram.



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